

Safeguarding Your Research: A Comprehensive Guide to Handling Pent-2-enenitrile

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Compound of Interest

Compound Name: Pent-2-enenitrile

Cat. No.: B12440713

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Essential guidance for the safe handling and disposal of **Pent-2-enenitrile**, ensuring the protection of laboratory personnel and the integrity of research.

For researchers, scientists, and drug development professionals, meticulous adherence to safety protocols is paramount. This guide provides immediate, essential safety and logistical information for handling **Pent-2-enenitrile**, a flammable and toxic chemical. Outlined below are the necessary personal protective equipment (PPE), operational procedures, and disposal plans to mitigate risks and ensure a safe laboratory environment.

Chemical Safety Data at a Glance

Understanding the fundamental properties and hazards of **Pent-2-enenitrile** is the first step in safe handling. The following table summarizes key quantitative data.

Property	Value
Molecular Formula	C5H7N
Molecular Weight	81.12 g/mol [1] [2]
Appearance	Clear yellow liquid [1] [3]
Flash Point	28.5°C [4]
GHS Hazard Statements	H226: Flammable liquid and vapor [1] [2] [5] H301: Toxic if swallowed [1] [2] [5] H311: Toxic in contact with skin [1] [2] [5] H317: May cause an allergic skin reaction [5] [6] H331: Toxic if inhaled [1] [2] [5]

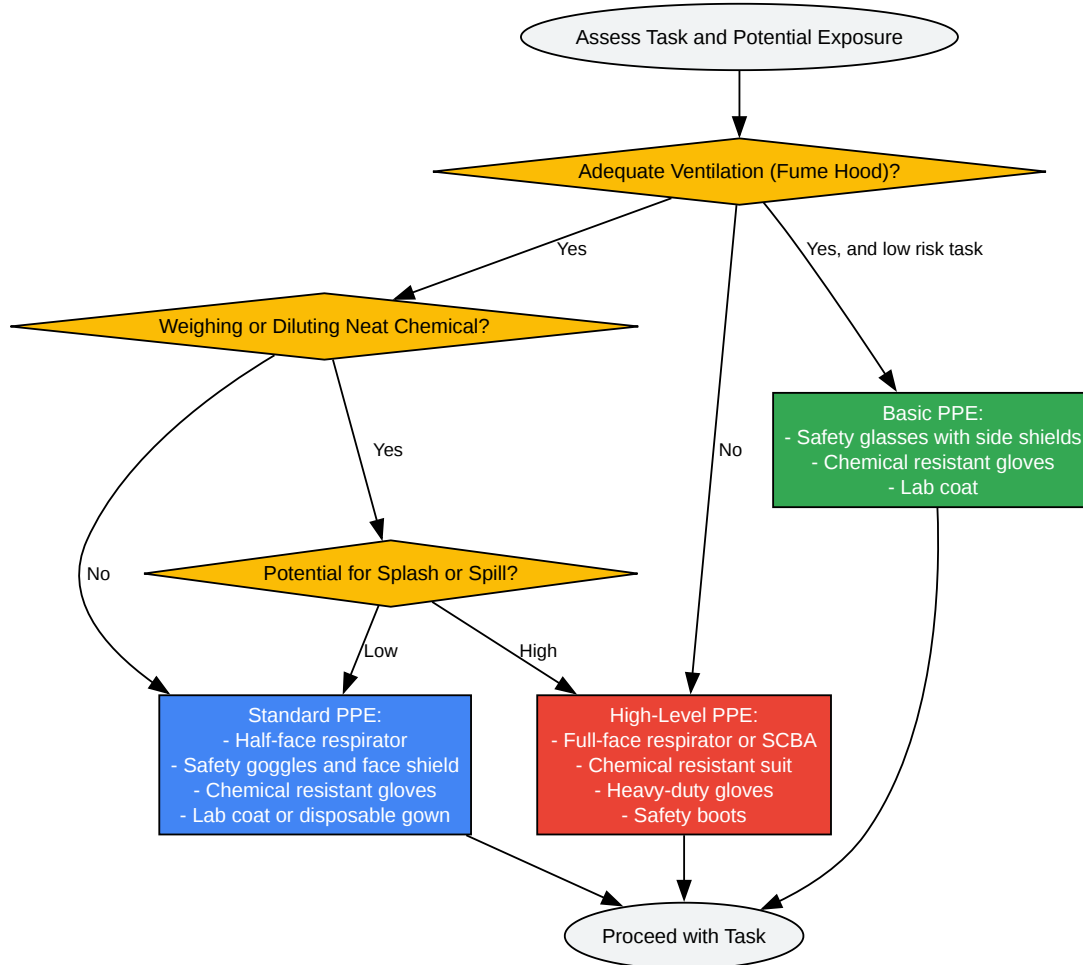
Essential Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following table outlines the recommended equipment for handling **Pent-2-enenitrile**.

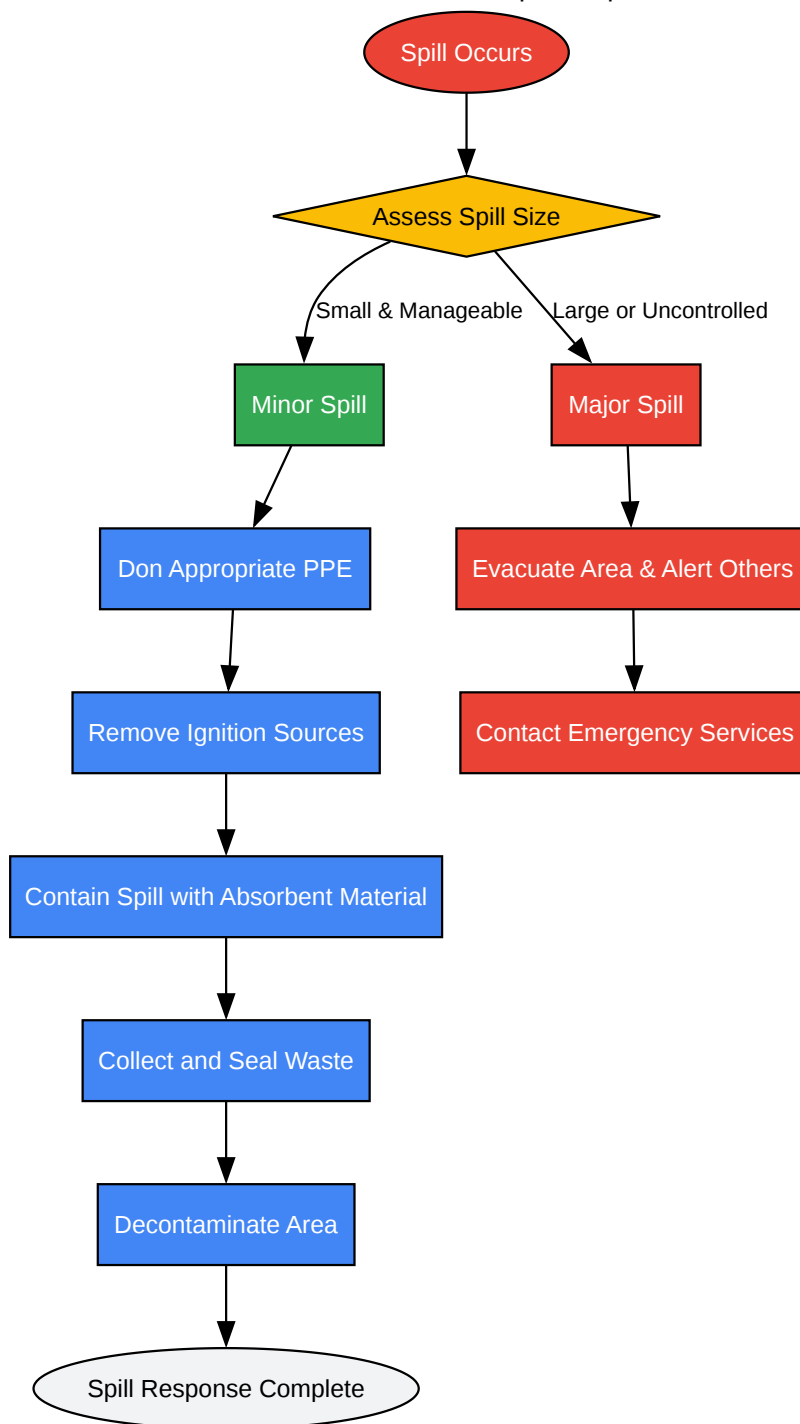
Body Part	Recommended Protection
Respiratory	A NIOSH-approved half-face respirator with a combination filter cartridge for organic vapors/acid gas/HEPA is recommended, especially when handling the neat chemical.[1] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[7] In situations with unknown atmospheric concentrations, a Self-Contained Breathing Apparatus (SCBA) is necessary.[1]
Eyes/Face	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards are mandatory.[7] A face shield may be required for splash protection.[8]
Hands	Chemical impermeable gloves must be worn.[6] [7] Always inspect gloves for integrity before use and wash hands after handling.
Body	Wear fire/flammable resistant and impervious clothing.[7] Disposable Tyvek-type sleeves taped to gloves or a full disposable protective suit should be considered.[1]

The following diagram illustrates the decision-making process for selecting the appropriate level of PPE.

PPE Selection Logic for Pent-2-enenitrile Handling



Workflow for Pent-2-enenitrile Spill Response

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